

Essential Safety and Operational Guide for 5-Iodo-2-thiophenecarboxaldehyde

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Compound of Interest

Compound Name:	5-Iodo-2-thiophenecarboxaldehyde
Cat. No.:	B1304914

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This document provides immediate, essential safety and logistical information for handling **5-Iodo-2-thiophenecarboxaldehyde** (CAS No. 5370-19-4). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Hazard Identification and Classification

5-Iodo-2-thiophenecarboxaldehyde is a halogenated aromatic compound that presents several health hazards. The following table summarizes its hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	H312: Harmful in contact with skin.[1]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.[1]
Acute Toxicity, Inhalation	H332: Harmful if inhaled.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation.[1]

Signal Word: Warning[\[1\]](#)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **5-Iodo-2-thiophenecarboxaldehyde** is provided below.

Property	Value
CAS Number	5370-19-4 [1] [2] [3] [4] [5]
Molecular Formula	C ₅ H ₃ IOS [2] [5] [6]
Molecular Weight	238.05 g/mol [1] [2] [4] [5] [6]
Appearance	Powder [1]
Melting Point	50-51 °C [1]
Boiling Point	283.6 °C at 760 mmHg [3]
Flash Point	125.3 °C [3]
Storage Temperature	2-8 °C, in a dry, inert atmosphere and kept in the dark. [2] [4] [5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **5-Iodo-2-thiophenecarboxaldehyde**. The following table outlines the required PPE.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles or face shield.	EN 166 or equivalent.
Hands	Chemical-resistant gloves (e.g., Nitrile rubber).	Inspect gloves before use.
Body	Laboratory coat, long-sleeved.	N/A
Respiratory	Use in a well-ventilated area or under a fume hood.	N/A

Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Handling:

- Avoid contact with skin and eyes.[\[7\]](#)
- Do not breathe dust or vapor.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

Storage:

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Store at 2-8°C.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep in a dark place under an inert atmosphere.[\[4\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1]
If on Skin	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. [1]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [1]

Disposal Plan

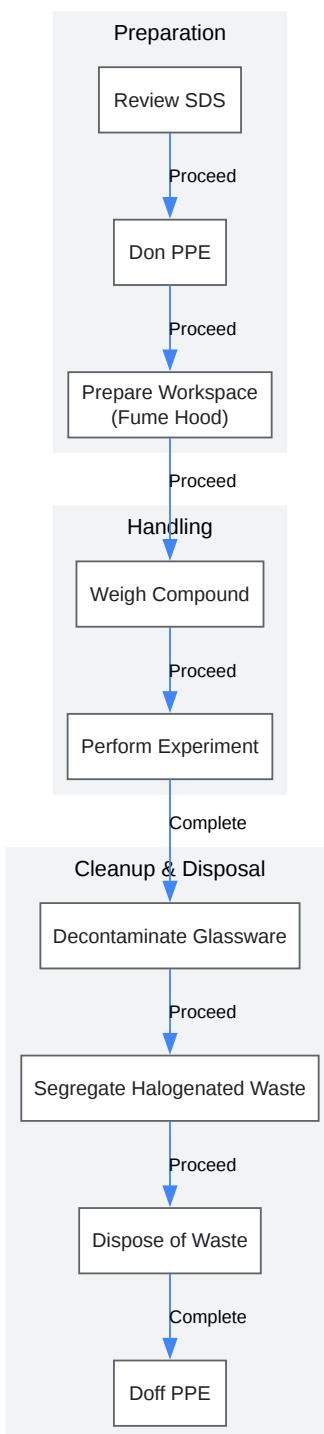
As a halogenated organic compound, **5-Iodo-2-thiophenecarboxaldehyde** and its containers must be disposed of as hazardous waste.

- Waste Collection: Collect waste material in a designated, labeled, and sealed container for halogenated organic waste.[\[8\]](#)
- Container Disposal: Dispose of the contaminated container to a hazardous or special waste collection point.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram illustrates the standard workflow for handling and disposing of **5-Iodo-2-thiophenecarboxaldehyde** in a laboratory setting.

Workflow for Handling 5-Iodo-2-thiophenecarboxaldehyde

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